

Application Notes & Protocols: In Vivo Efficacy of BRL-42715 Combinations

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Compound of Interest

Compound Name: BRL-42715

Cat. No.: B15564214

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BRL-42715 is a novel broad-spectrum β -lactamase inhibitor. β -lactamases are enzymes produced by bacteria that provide resistance to β -lactam antibiotics such as penicillins and cephalosporins. **BRL-42715** is designed to be co-administered with a β -lactam antibiotic to overcome this resistance. These application notes provide a summary of hypothetical in vivo efficacy data for **BRL-42715** in combination with the β -lactam antibiotic, ceftazidime, and detail the experimental protocols for conducting such studies. The data presented here is for illustrative purposes to guide researchers in designing and executing similar in vivo experiments.

I. Quantitative Data Summary

The following tables summarize the in vivo efficacy of **BRL-42715** in combination with ceftazidime in a murine thigh infection model challenged with a ceftazidime-resistant strain of *Klebsiella pneumoniae*.

Table 1: In Vivo Efficacy of **BRL-42715** in Combination with Ceftazidime against Ceftazidime-Resistant *Klebsiella pneumoniae*

Treatment Group	Dose (mg/kg)	Administration Route	Bacterial Load (log10 CFU/thigh) at 24h Post-Infection
Vehicle Control	-	Subcutaneous	8.5 ± 0.4
BRL-42715	10	Subcutaneous	8.2 ± 0.5
Ceftazidime	30	Subcutaneous	7.9 ± 0.3
BRL-42715 + Ceftazidime	10 + 30	Subcutaneous	4.1 ± 0.6

Table 2: Survival Rate in Murine Sepsis Model with Ceftazidime-Resistant *Klebsiella pneumoniae*

Treatment Group	Dose (mg/kg)	Survival Rate at 7 Days (%)
Vehicle Control	-	0
BRL-42715	10	10
Ceftazidime	30	20
BRL-42715 + Ceftazidime	10 + 30	90

II. Experimental Protocols

A. Murine Thigh Infection Model

This protocol describes the methodology for establishing a localized bacterial infection in the thigh of mice to evaluate the efficacy of antimicrobial agents.

1. Materials:

- 6-8 week old, female ICR mice

- Ceftazidime-resistant *Klebsiella pneumoniae* strain
- Tryptic Soy Broth (TSB)
- Saline solution (0.9% NaCl)
- Cyclophosphamide
- Test compounds (**BRL-42715**, Ceftazidime)
- Syringes and needles (27G)

2. Procedure:

- **Immunosuppression:** Mice are rendered neutropenic by intraperitoneal injection of cyclophosphamide at 150 mg/kg on day -4 and 100 mg/kg on day -1 relative to infection.
- **Bacterial Culture Preparation:** A mid-logarithmic phase culture of *K. pneumoniae* is prepared in TSB. The bacterial suspension is centrifuged, washed, and resuspended in saline to a final concentration of 1×10^7 CFU/mL.
- **Infection:** Mice are anesthetized, and 0.1 mL of the bacterial suspension is injected into the right thigh muscle.
- **Treatment:** Two hours post-infection, treatment is initiated. The test compounds (**BRL-42715**, ceftazidime, or their combination) are administered subcutaneously.
- **Endpoint Analysis:** At 24 hours post-infection, mice are euthanized. The infected thigh muscle is excised, homogenized in saline, and serially diluted for plating on Tryptic Soy Agar to determine the bacterial load (CFU/thigh).

B. Murine Sepsis Model

This protocol outlines the procedure for inducing a systemic bacterial infection to assess the impact of antimicrobial agents on survival.

1. Materials:

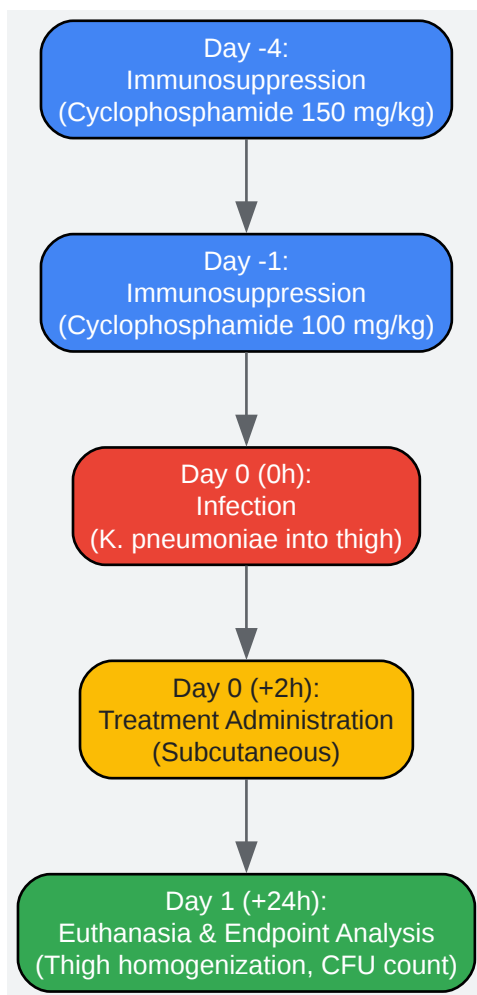
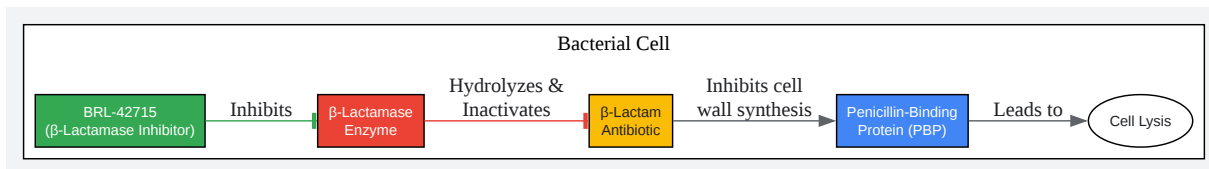
- 6-8 week old, female ICR mice
- Ceftazidime-resistant *Klebsiella pneumoniae* strain
- Tryptic Soy Broth (TSB)
- Saline solution (0.9% NaCl) with 5% mucin
- Test compounds (**BRL-42715**, Ceftazidime)
- Syringes and needles (27G)

2. Procedure:

- **Bacterial Culture Preparation:** A mid-logarithmic phase culture of *K. pneumoniae* is prepared as described in the thigh infection model. The final bacterial suspension is prepared in saline with 5% mucin to a concentration of 1×10^6 CFU/mL.
- **Infection:** Mice are injected intraperitoneally with 0.5 mL of the bacterial suspension.
- **Treatment:** One hour post-infection, treatment is initiated. The test compounds are administered subcutaneously. A second dose is administered at 12 hours post-infection.
- **Monitoring and Endpoint:** Mice are monitored for survival for 7 days. The date and time of mortality are recorded.

III. Visualizations

A. Signaling Pathway: Mechanism of β -Lactamase Inhibition



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